

# Forced Degradation Profile of Alpelisib

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## Compound Focus: Alpelisib

CAS No.: 1217486-61-7

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The forced degradation study aims to understand the intrinsic stability of a drug substance by subjecting it to harsh conditions beyond normal storage. The summarized results for **Alpelisib** are as follows:

**Table 1: Forced Degradation Profile of Alpelisib (adapted from [1])**

Stress Condition	Status	Details and Major Degradation Products
Acid Hydrolysis	Degraded	0.1 N HCl at 60°C for 24 hours.
Base Hydrolysis	Degraded	0.1 N NaOH at 60°C for 24 hours.
Oxidative Degradation	Degraded	3% H <sub>2</sub> O <sub>2</sub> at 60°C for 24 hours.
Photolytic Degradation	Degraded	Exposed to 1.2 million lux hours of visible light and 200 watt hours/m <sup>2</sup> of UV light.
Thermal Degradation	Stable	No significant degradation observed under thermal stress [1].

Under these stress conditions, five major degradation products (DPs) were formed and subsequently characterized [1].

## Analytical Method 1: Stability-Indicating UPLC (AQbD Approach)

This protocol uses an Analytical Quality-by-Design (AQbD) approach for robust method development.

**Table 2: Optimized UPLC Method Parameters [2]**

Parameter	Specification
Instrument	Waters Acquity UPLC with PDA Detector
Column	Waters BEH C18 (2.1 x 50 mm, 1.7 µm)
Mobile Phase	Isocratic, 0.1% Formic Acid Buffer (pH 3) : Acetonitrile (50:50, v/v)
Flow Rate	0.25 mL/min
Injection Volume	4 µL
Column Temperature	Ambient
Detection Wavelength	246 nm
Run Time	4 minutes
Retention Time of Alpelisib	~1.49 minutes

### Sample and Solution Preparation [2]

- **Diluent:** Acetonitrile and Water in the ratio of 80:20 (v/v).
- **Standard Solution (0.03 mg/mL):** Transfer 10 mg of **Alpelisib** standard into a 10 mL volumetric flask, dissolve, and dilute to volume with diluent (stock solution). Pipette 0.3 mL of this stock into another 10 mL volumetric flask and dilute to volume with diluent.
- **Tablet Sample Solution:** Weigh and powder tablets. Transfer a quantity of powder equivalent to 10 mg of **Alpelisib** into a 10 mL volumetric flask. Add about 5 mL of diluent, sonicate to dissolve, dilute to volume, and filter through a 0.45 µm PVDF syringe filter. Further dilute 0.3 mL of this filtrate to 10 mL with diluent.

## Analytical Method 2: Capillary Electrophoresis (CE) Method

CE serves as a greener, complementary technique to UPLC/HPLC.

**Table 3: Optimized Capillary Electrophoresis Method Parameters [3]**

Parameter	Specification
Instrument	Agilent High-Performance Capillary Electrophoresis System
Capillary	Uncoated fused-silica, 50 µm i.d., 37 cm total length (28.5 cm effective)
Buffer	25 mM Sodium Borate Buffer, pH 9.3
Voltage	30 kV
Capillary Temperature	30 °C
Detection Wavelength	216 nm
Injection	50 mbar for 6 seconds
Run Time	1.4 minutes

### Sample Preparation for CE [3]

- **Internal Standard (IS) Solution:** 4-Aminobenzoic acid at 0.5 mg/mL in Methanol.
- **Tablet Sample Solution:** Weigh tablet powder equivalent to 2.5 mg of **Alpelisib** into a 10 mL volumetric flask. Add 2.5 mg of IS and 7 mL of Methanol. Vortex for 5 minutes and ultrasonicate for 30 minutes. Dilute to volume with Methanol, centrifuge an aliquot, and perform a five-fold dilution of the supernatant with a 50% Methanol solution in water for analysis.

## Structural Characterization of Degradation Products

The degradation products formed under various stress conditions can be characterized using Liquid Chromatography-Quadrupole-Time-of-Flight Mass Spectrometry (LC-Q-TOF-MS/MS) [1]. This technique helps in:

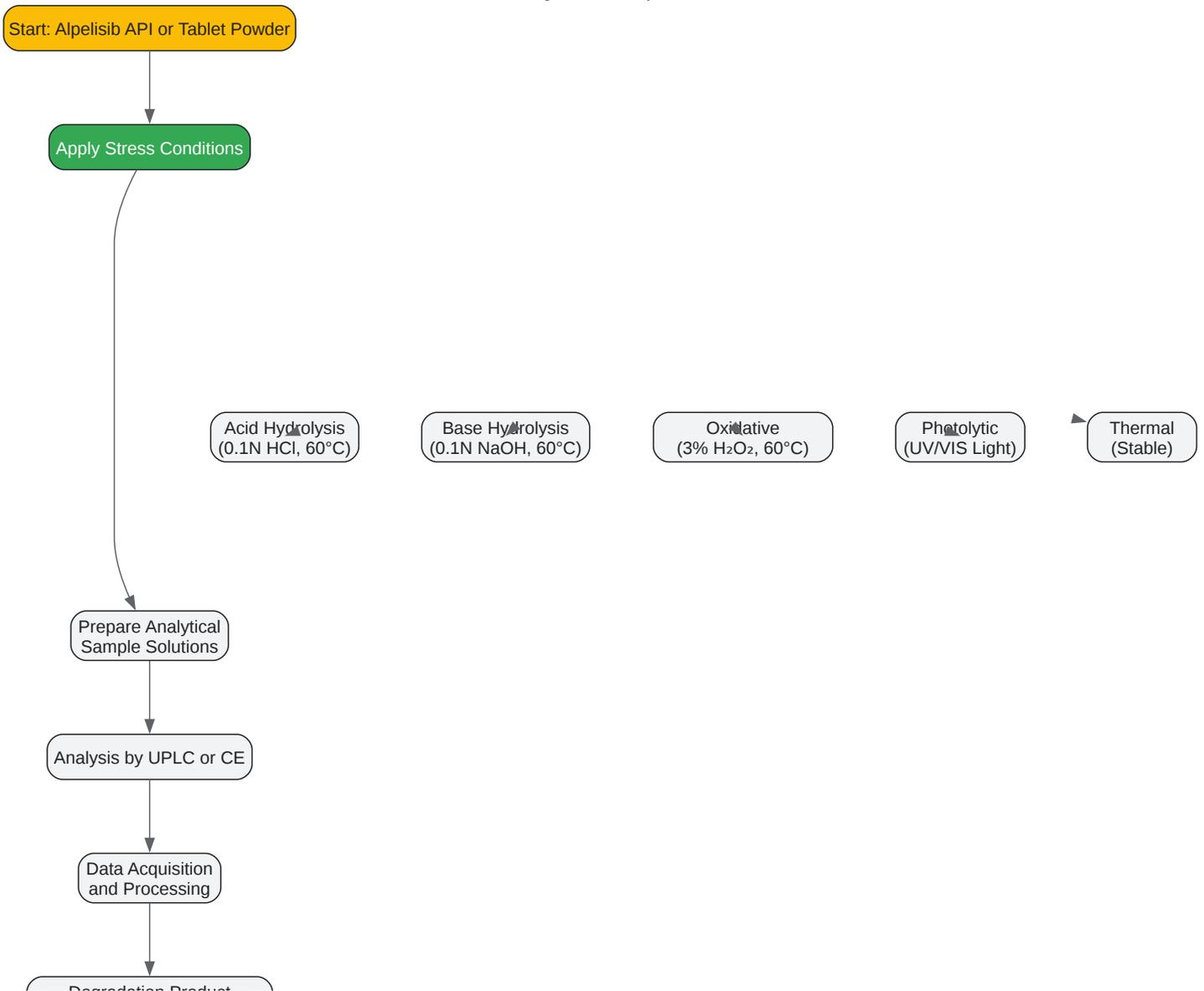
- **Separation:** Resolving the drug from its degradation products.
- **Identification:** Determining the accurate mass and proposed structure of each degradation product.
- **Pathway Elucidation:** Proposing a mechanistic pathway for the degradation of **Alpelisib**.

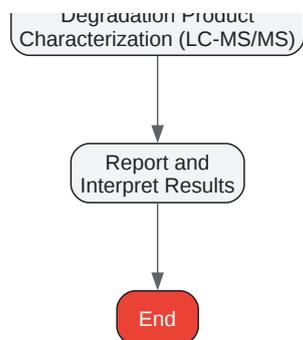
Furthermore, software tools like **ProTox-II** can be used to predict the toxicity of the characterized degradation products in silico [1].

## Experimental Workflow for Forced Degradation Studies

The following diagram illustrates the logical flow of a comprehensive forced degradation study, from sample preparation to data analysis.

### Forced Degradation Study Workflow





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## Application Notes for Practitioners

- **Method Selection:** The UPLC method is faster (4 min run time) and was developed as stability-indicating [2]. The CE method is a greener alternative with a very rapid analysis time (1.4 min) and has been cross-validated against HPLC, showing no significant difference in performance [3].
- **Critical Method Parameters:** For the UPLC method, the mobile phase ratio, flow rate, and column temperature are critical and were optimized via a Box-Behnken design [2]. For the CE method, buffer pH and concentration, voltage, and capillary temperature are key.
- **Stability Insights: Alpelisib** is susceptible to hydrolysis (acid/base), oxidation, and photolysis but remains stable under thermal stress. This knowledge is critical for guiding formulation development, packaging, and storage conditions [1].

I hope these detailed protocols and data are helpful for your research and development work. Should you require further elaboration on any specific section, please feel free to ask.

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## References

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